

comparative study of 1-Mercapto-2-propanol and its isomers

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Compound of Interest

Compound Name: 1-Mercapto-2-propanol

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A Comparative Study of **1-Mercapto-2-propanol** and Its Isomers for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of **1-Mercapto-2-propanol** and its structural isomers: 2-Mercapto-1-propanol and 3-Mercapto-1-propanol. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by presenting a side-by-side comparison of their chemical and physical properties, potential applications, and relevant experimental protocols. While direct comparative experimental data is limited in publicly available literature, this guide synthesizes available information to highlight the key differences and potential advantages of each isomer in various scientific applications.

Chemical and Physical Properties

The positioning of the thiol (-SH) and hydroxyl (-OH) functional groups in the mercaptopropanol isomers significantly influences their physical and chemical properties. These differences can affect their reactivity, solubility, and interaction with biological systems.

Property	1-Mercapto-2-propanol	2-Mercapto-1-propanol	3-Mercapto-1-propanol
Synonyms	1-Thiopropene-2-ol, 2-Hydroxy-1-propanethiol	2-Thiopropene-1-ol, 1-Hydroxy-2-propanethiol	3-Thiopropene-1-ol, 3-Hydroxy-1-propanethiol
CAS Number	1068-47-9[1]	3001-64-7	19721-22-3
Molecular Formula	C ₃ H ₈ OS[1]	C ₃ H ₈ OS	C ₃ H ₈ OS
Molecular Weight	92.16 g/mol [1]	92.16 g/mol	92.16 g/mol
Boiling Point	58-60 °C at 17 mmHg	Not available	81-82 °C at 10 mmHg
Density	1.048 g/mL at 25 °C[1]	Not available	1.067 g/mL at 20 °C
Refractive Index	n ₂₀ /D 1.486	Not available	n ₂₀ /D 1.495
Safety	Irritating to eyes, respiratory system and skin.[1]	Flammable liquid and vapor. Harmful if swallowed. Causes skin and serious eye irritation. May cause respiratory irritation.	Toxic if swallowed and in contact with skin. Causes skin and serious eye irritation. May cause drowsiness or dizziness.

Potential Applications

The unique structural characteristics of each isomer lend them to different potential applications in research and development.

- **1-Mercapto-2-propanol:** This isomer has been investigated for its use as a chain transferring agent in polymerization processes.[2] Its structure may also be suitable for the formation of self-assembled monolayers (SAMs) on gold surfaces, which have applications in biosensors and electronics.
- **2-Mercapto-1-propanol:** While specific applications are less documented, its structure suggests potential use in areas requiring a primary alcohol and a secondary thiol, such as in the synthesis of chiral compounds or as a ligand for metal complexes.

- **3-Mercapto-1-propanol:** This isomer is noted for its use as a chemical intermediate. Its primary thiol and primary alcohol groups make it a versatile building block in organic synthesis. It has also been explored as a corrosion inhibitor.

Experimental Protocols

General Protocol for Antioxidant Activity Assessment (DPPH Assay)

This protocol provides a general method for comparing the free radical scavenging activity of the mercaptopropanol isomers using the 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay.

Materials:

- **1-Mercapto-2-propanol**, 2-Mercapto-1-propanol, 3-Mercapto-1-propanol
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol or Ethanol (analytical grade)
- Ascorbic acid (as a positive control)
- 96-well microplate
- Microplate reader

Procedure:

- **Preparation of DPPH solution:** Prepare a 0.1 mM solution of DPPH in methanol. The solution should have an absorbance of approximately 1.0 at 517 nm.
- **Preparation of sample solutions:** Prepare stock solutions of each mercaptopropanol isomer and ascorbic acid in methanol at a concentration of 1 mg/mL. From the stock solutions, prepare serial dilutions to obtain a range of concentrations (e.g., 10, 25, 50, 100, 250, 500 µg/mL).
- **Assay:**

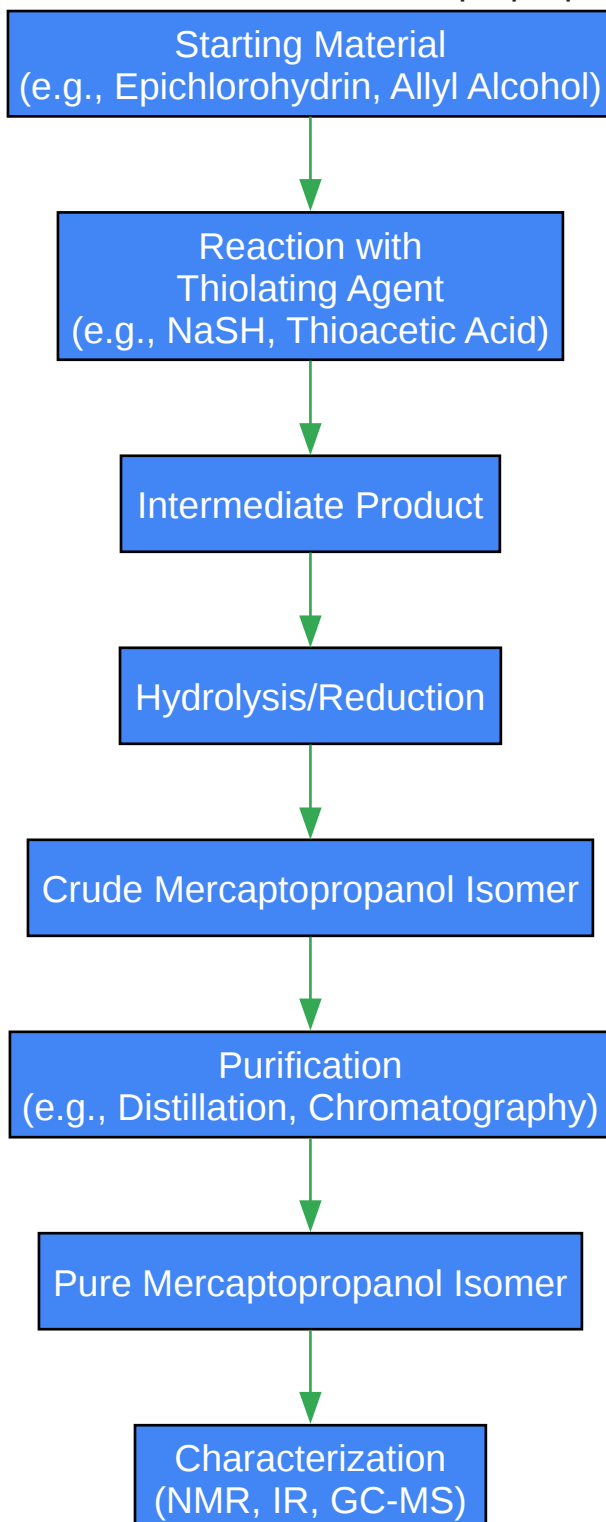
- Add 100 µL of the DPPH solution to each well of a 96-well microplate.
- Add 100 µL of the different concentrations of the isomer solutions or the positive control to the wells.
- For the blank, add 100 µL of methanol instead of the sample.
- Incubation and Measurement: Incubate the microplate in the dark at room temperature for 30 minutes. After incubation, measure the absorbance of each well at 517 nm using a microplate reader.
- Calculation of Scavenging Activity: The percentage of DPPH radical scavenging activity can be calculated using the following formula: $\text{Scavenging Activity (\%)} = [(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ Where A_{control} is the absorbance of the DPPH solution without the sample, and A_{sample} is the absorbance of the DPPH solution with the sample.
- IC50 Value Determination: The IC50 value (the concentration of the sample required to scavenge 50% of the DPPH radicals) can be determined by plotting the scavenging activity against the concentration of each isomer.

Visualizations

General Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis and purification of mercaptopropanol isomers. The specific reagents and conditions will vary depending on the target isomer.

General Synthesis Workflow for Mercaptopropanol Isomers

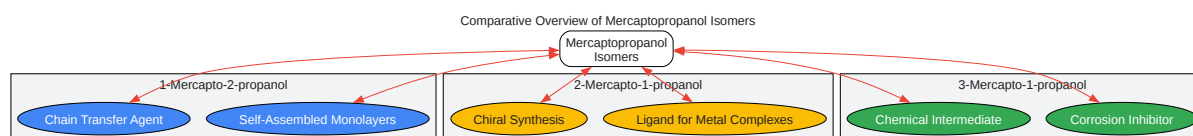


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Caption: A generalized workflow for the synthesis of mercaptopropanol isomers.

Comparative Properties Overview

This diagram provides a high-level comparison of the key properties and potential application areas of the three mercaptopropanol isomers.



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Caption: Key properties and applications of mercaptopropanol isomers.

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References

- 1. 1-Mercapto-2-propanol | C₃H₈OS | CID 102545 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
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